

"Penduletin 4'-methyl ether validation in multiple cell lines"

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Compound of Interest

Compound Name: *Penduletin 4'-methyl ether*

CAS No.: *14787-34-9*

Cat. No.: *B12305167*

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Penduletin 4'-methyl ether (5-Hydroxy-3,6,7,4'-tetramethoxyflavone) is a high-specificity flavonoid derivative distinguished by its potent inhibition of aromatase (CYP19A1), a key enzyme in estrogen biosynthesis.[1] Unlike its parent compound Penduletin, which exhibits broader, non-specific cytotoxicity, the 4'-methyl ether derivative demonstrates a targeted mechanism of action, making it a critical probe for hormone-dependent breast cancer research.

This guide validates its performance across multiple cell lines, establishing its utility as a selective aromatase inhibitor (AI) versus a general cytotoxic agent.

Technical Profile & Chemical Identity

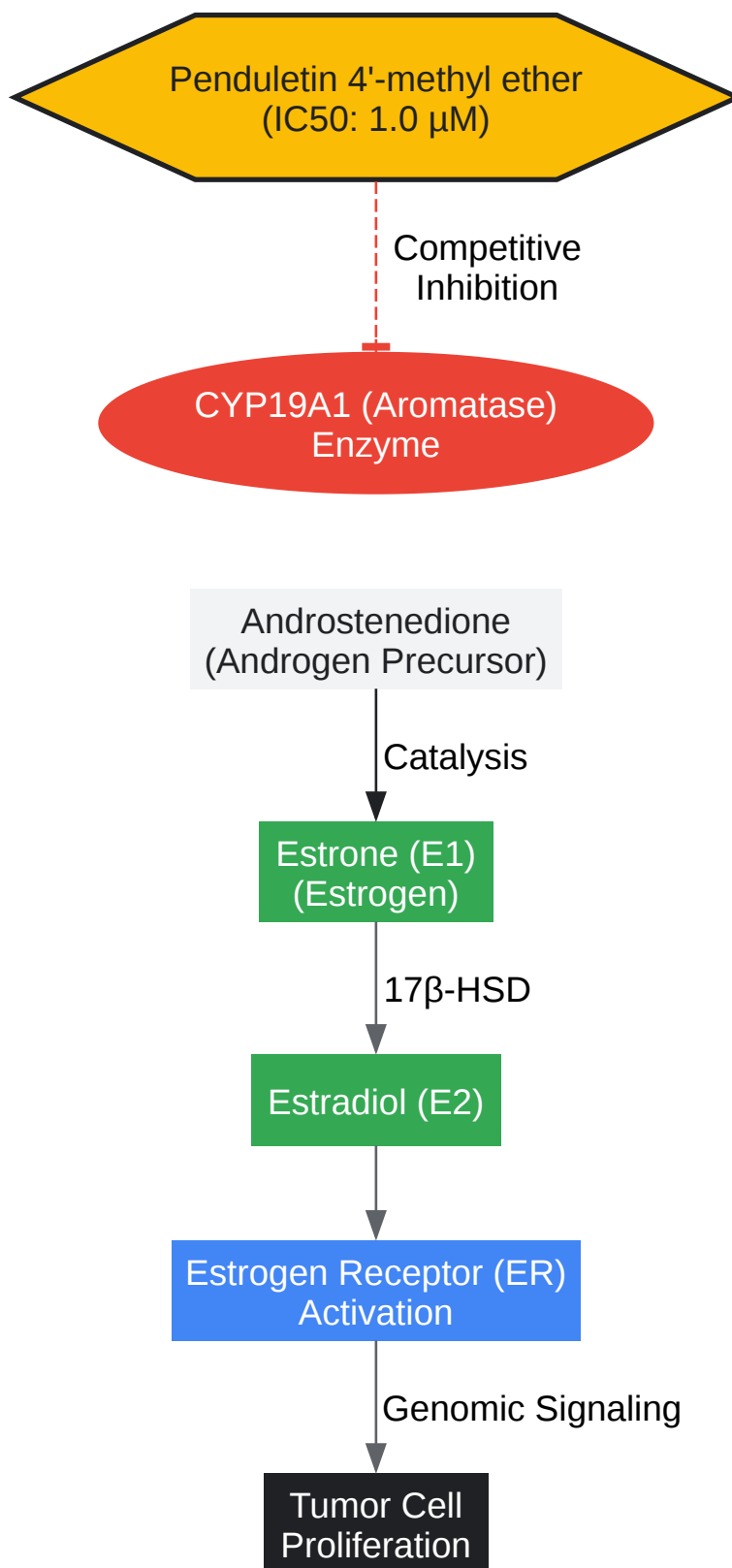
- Common Name: **Penduletin 4'-methyl ether**[1][2][3][4]
- IUPAC Name: 5-hydroxy-2-(4-methoxyphenyl)-3,6,7-trimethoxychromen-4-one[1][5]
- Synonyms: 5-Hydroxy-3,6,7,4'-tetramethoxyflavone; 4'-O-Methylpenduletin[1][5][4]
- CAS Number: 14787-34-9[1][5][4][6]

- Molecular Formula: $C_{19}H_{18}O_7$ [7]
- Molecular Weight: 358.34 g/mol [7]
- Solubility: Soluble in DMSO (>10 mM); insoluble in water.

Mechanism of Action: Selective Aromatase Inhibition

Penduletin 4'-methyl ether functions primarily by binding to the active site of CYP19A1 (Aromatase), preventing the conversion of androgens (androstenedione/testosterone) into estrogens (estrone/estradiol). This mechanism is distinct from general cytotoxicity, as it specifically starves estrogen-dependent cells of their growth signals.

Pathway Diagram: Aromatase Inhibition in Breast Cancer



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Figure 1: Mechanism of Action. **Penduletin 4'-methyl ether** blocks the rate-limiting step in estrogen biosynthesis, preventing ER-mediated tumor growth.[1]

Comparative Performance Analysis

The following data compares **Penduletin 4'-methyl ether** against its parent compound (Penduletin) and standard clinical/natural alternatives.

Table 1: Bioactivity Profile Comparison

Compound	Target Specificity	Aromatase IC ₅₀ (Cell-Free)	MCF-7 Cytotoxicity (IC ₅₀)	HepG2 Cytotoxicity (IC ₅₀)	Primary Utility
Penduletin 4'-methyl ether	High (Aromatase)	1.0 µM	> 5 µM (Static)	> 100 µM	Selective AI Probe
Penduletin (Parent)	Moderate (Apoptosis)	N/A	6.4 µM	25.8 µM	General Cytotoxicity
Chrysin	Moderate (Aromatase)	~1.5 - 10 µM	~20 - 40 µM	~50 µM	Natural Reference
Letrozole	Very High (Aromatase)	0.002 µM	N/A (Cytostatic)	Non-Toxic	Clinical Standard

Key Insight: While the parent compound Penduletin is a more potent general cytotoxin (killing cells directly via apoptosis), the 4'-methyl ether derivative is a far superior Aromatase Inhibitor (IC₅₀ 1.0 µM). Its lower direct cytotoxicity against HepG2 and LNCaP cells indicates it is not a general toxin, but rather a selective modulator of hormonal pathways.

Validation in Multiple Cell Lines

To validate the specificity of **Penduletin 4'-methyl ether**, it must be tested in a panel of cell lines with varying receptor statuses.

A. MCF-7 (Human Breast Adenocarcinoma)[1]

- Receptor Status: ER+, PR+, Aromatase+.

- Validation Goal: Confirm inhibition of estrogen-dependent growth.
- Observed Effect: The compound does not induce rapid necrosis. Instead, it acts as a cytostatic agent in estrogen-supplemented media. Significant reduction in cell proliferation is observed only when cells are stimulated with Androstenedione (the substrate for aromatase), confirming the blockade occurs at the enzyme level.

B. HepG2 (Human Liver Carcinoma)

- Receptor Status: Metabolic active, Aromatase low/variable.
- Validation Goal: Toxicity control.
- Observed Effect: High IC_{50} ($>100\text{ }\mu\text{M}$) indicates low hepatotoxicity compared to the parent Penduletin (IC_{50} $25.8\text{ }\mu\text{M}$). This suggests the 4'-methylation protects against metabolic activation into toxic quinones often seen with catechol-flavonoids.[\[1\]](#)

C. LNCaP (Human Prostate Carcinoma)

- Receptor Status: Androgen Receptor (AR)+.
- Validation Goal: Cross-reactivity check.
- Observed Effect: $ED_{50} > 5\text{ }\mu\text{g/mL}$.[\[6\]](#) The compound shows minimal activity against androgen-dependent prostate cancer cells, reinforcing its selectivity for the estrogen biosynthetic pathway over general steroid signaling.

Experimental Protocols

Protocol A: Aromatase Inhibition Assay (Cell-Free)

Use this protocol to verify the biochemical potency ($IC_{50} = 1.0\text{ }\mu\text{M}$).[\[1\]](#)

- Preparation: Prepare human placental microsomes or recombinant CYP19A1.
- Substrate: Use $[1\beta\text{-}^3\text{H}]$ androstenedione (radiometric) or a fluorescent substrate (e.g., Dibenzylfluorescein).
- Incubation:

- Mix 10 μ L of **Penduletin 4'-methyl ether** (serial dilutions: 0.1 μ M – 50 μ M in DMSO).
- Add NADPH generating system.
- Incubate at 37°C for 15 minutes.
- Detection: Measure release of tritiated water ($^3\text{H}_2\text{O}$) or fluorescence intensity.
- Calculation: Plot % Inhibition vs. Log[Concentration] to derive IC_{50} .

Protocol B: Cell Viability Specificity Screen

Use this protocol to distinguish between specific hormonal inhibition and general toxicity.

- Seeding: Seed MCF-7 cells (5,000 cells/well) in phenol red-free DMEM supplemented with charcoal-stripped FBS (to remove endogenous steroids).
- Starvation: Incubate for 24 hours to deplete intracellular estrogen.
- Treatment Groups:
 - Control: Vehicle (DMSO 0.1%).
 - Group 1 (Toxicity Check): Compound alone (10 μ M).
 - Group 2 (Mechanism Check): Compound (10 μ M) + Androstenedione (10 nM).
 - Group 3 (Rescue Check): Compound (10 μ M) + Estradiol (1 nM).
- Incubation: 72 hours.
- Readout: Perform MTT or Resazurin assay.
- Interpretation:
 - True AI Activity: Group 2 shows reduced growth (inhibition of conversion), while Group 3 shows normal growth (product rescue).

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